

An In-depth Technical Guide to the Physical Properties of 2,2'-Dimethoxybiphenyl

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Compound of Interest

Compound Name: **2,2'-Dimethoxybiphenyl**

Cat. No.: **B032100**

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This technical guide provides a comprehensive overview of the physical properties, specifically the melting and boiling points, of **2,2'-Dimethoxybiphenyl**. It includes detailed experimental protocols for the determination of these properties and visual workflows to aid in experimental design and execution.

Physical Properties of 2,2'-Dimethoxybiphenyl

2,2'-Dimethoxybiphenyl is a biphenyl derivative with the chemical formula C₁₄H₁₄O₂. It is a white to pale cream crystalline powder.^[1] The accurate determination of its melting and boiling points is crucial for its identification, purity assessment, and handling in various research and development applications.

Data Presentation: A Summary of Physical Constants

The following table summarizes the reported melting and boiling points for **2,2'-Dimethoxybiphenyl** from various sources.

Physical Property	Reported Value (°C)
Melting Point	151.0 - 160.0[1][2][3]
	154 - 154.5[4]
	152 - 156[5]
Boiling Point	338.4[6]

Experimental Protocols for Physical Property Determination

The following sections detail the standard laboratory procedures for determining the melting and boiling points of a solid organic compound like **2,2'-Dimethoxybiphenyl**.

2.1. Melting Point Determination via Capillary Method

This method relies on heating a small sample of the compound in a capillary tube and observing the temperature range over which it melts.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating oil (if using a Thiele tube)
- Spatula
- Mortar and pestle (if the sample is not a fine powder)

Procedure:

- Sample Preparation: Ensure the **2,2'-Dimethoxybiphenyl** sample is a fine, dry powder. If necessary, gently grind the crystals using a mortar and pestle.

- Loading the Capillary Tube: Tap the open end of a capillary tube into the powdered sample to pack a small amount (2-3 mm in height) into the sealed end. The sample should be tightly packed.
- Apparatus Setup:
 - Thiele Tube: Secure the capillary tube to a thermometer using a rubber band or a small piece of tubing. The sample in the capillary should be level with the thermometer bulb. Immerse the thermometer and attached capillary in the oil bath of the Thiele tube.
 - Digital Melting Point Apparatus: Insert the capillary tube into the designated sample holder in the apparatus.
- Heating: Begin heating the apparatus. For an unknown sample, a rapid initial heating can be done to determine an approximate melting range. For a more accurate measurement, heat the sample rapidly to about 15-20°C below the expected melting point, then reduce the heating rate to 1-2°C per minute.
- Observation and Recording: Carefully observe the sample. Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last solid crystal disappears (the completion of melting). This provides the melting point range. A narrow melting range (0.5-2°C) is indicative of a pure compound.

2.2. Boiling Point Determination via Micro-Boiling Point (Capillary) Method

This technique is suitable for determining the boiling point of small quantities of a liquid. Since **2,2'-Dimethoxybiphenyl** is a solid at room temperature, it would first need to be melted to apply this method.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer

- Thiele tube or other heating apparatus
- Heating oil
- Rubber band or thread

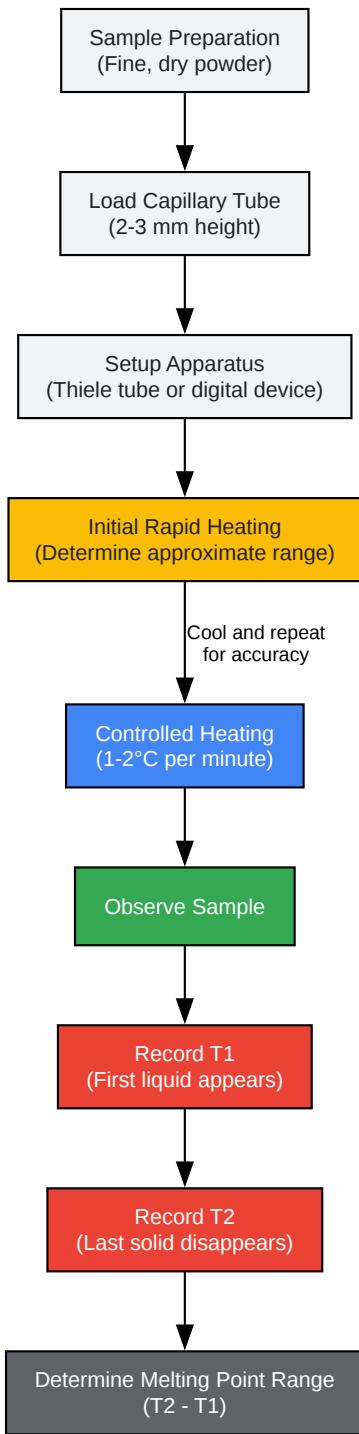
Procedure:

- Sample Preparation: Place a small amount of **2,2'-Dimethoxybiphenyl** into the small test tube and gently heat it until it melts.
- Capillary Insertion: Place the capillary tube, with its open end down, into the molten liquid in the test tube.
- Apparatus Setup: Attach the test tube containing the molten sample and the inverted capillary tube to a thermometer using a rubber band or thread. The sample should be level with the thermometer bulb.
- Heating: Immerse the assembly in an oil bath within a Thiele tube. Begin heating the side arm of the Thiele tube. As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- Observation: Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the liquid has overcome the atmospheric pressure.
- Cooling and Recording: Remove the heat source and allow the apparatus to cool slowly. The rate of bubbling will decrease. The boiling point is the temperature at which the bubbling stops and the liquid is drawn into the capillary tube. Record this temperature.

Mandatory Visualizations: Experimental Workflows

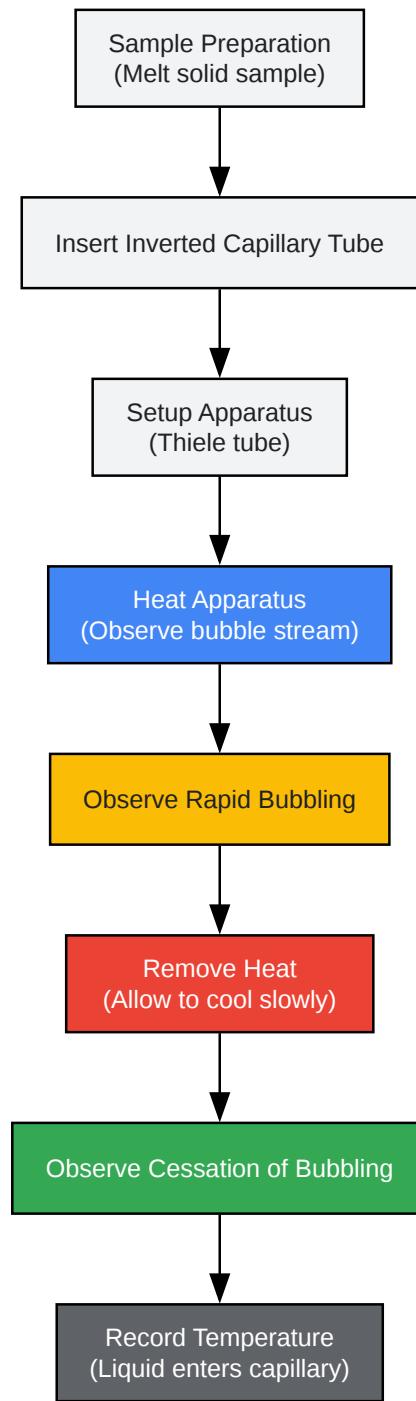
The following diagrams, generated using Graphviz (DOT language), illustrate the logical flow of the experimental protocols described above.

Experimental Workflow: Melting Point Determination

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Caption: Workflow for Melting Point Determination of **2,2'-Dimethoxybiphenyl**.

Experimental Workflow: Micro-Boiling Point Determination

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Caption: Workflow for Micro-Boiling Point Determination of **2,2'-Dimethoxybiphenyl**.

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